Application Notes and Protocols: Sodium Chlorophenolates as Wood Preservative Agents

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*sodium;4-chlorophenolate*
Cat. No.:	*B7820729*

Get Quote

Disclaimer: The following application notes and protocols focus on sodium chlorophenolates, particularly sodium pentachlorophenolate (NaPCP), as a representative compound for this class of wood preservatives. Information specifically on "**sodium;4-chlorophenolate**" for wood preservation is limited in publicly available scientific literature. The data and protocols presented here are based on studies of closely related and commercially used chlorophenol-based wood preservatives.

Introduction

Sodium chlorophenolates are a class of chemicals that have been historically used as effective biocides in wood preservation.[1][2] Their primary function is to protect wood and wood products from degradation by fungi, insects, and other wood-destroying organisms.[3] The sodium salts of chlorophenols are water-soluble, which allows for their application in aqueous solutions for treating wood.[2] This document provides an overview of their application, efficacy, mechanism of action, and relevant experimental protocols for researchers, scientists, and professionals in drug development and material science.

© 2026 BenchChem. All rights reserved.

Data Presentation: Efficacy of Sodium Pentachlorophenolate (NaPCP)

The efficacy of sodium chlorophenolates is typically evaluated by assessing the treated wood's resistance to decay by specific fungi or attack by insects. The following tables summarize quantitative data from a study on the effectiveness of NaPCP against a white-rot fungus in particleboard and provide representative data for other applications.

Table 1: Efficacy of Sodium Pentachlorophenolate (NaPCP) against White Rot Fungus (Trametes versicolor) in Particleboard[4]

NaPCP Concentration (% by weight of liquid resin)	Mean Percent Weight Loss	Standard Deviation	Protection Level
0.0 (Control)	97.5	0.040	None
0.25	0.19	0.054	High
0.5	0.14	0.061	Very High

Table 2: Efficacy of Sodium Pentachlorophenolate (NaPCP) against Mould Fungi on Particleboard[4]

NaPCP Concentration (% by weight of liquid resin)	Mean Percent Surface Attack	Protection Level
0.0 (Control)	100	None
0.25	0	Complete
0.5	0	Complete

Note: The above data is specific to particleboard and the tested fungi. Efficacy can vary depending on the wood species, the specific chlorophenolate used, the retention of the preservative in the wood, and the type of wood-destroying organism.

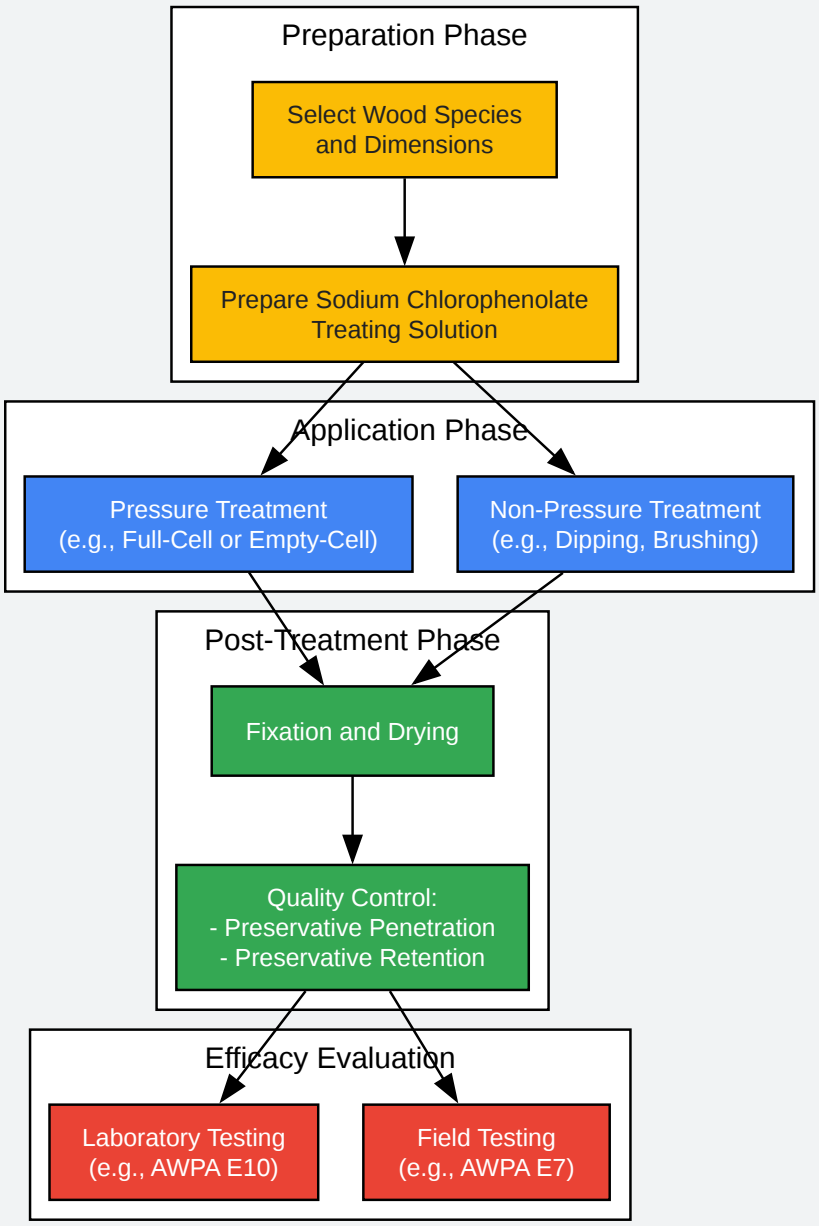
© 2026 BenchChem. All rights reserved.

Mechanism of Action: Uncoupling of Oxidative Phosphorylation

The primary biocidal mechanism of chlorophenolates is the uncoupling of oxidative phosphorylation in the mitochondria of target organisms.[3][5][6] This process disrupts the synthesis of adenosine triphosphate (ATP), the main energy currency of the cell, leading to metabolic distress and eventual cell death.[7][8][9]

© 2026 BenchChem. All rights reserved.

Workflow for Application and Evaluation of Sodium Chlorophenolate Wood Preservative



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Sodium 2,4,5-trichlorophenolate | C6H2Cl3NaO | CID 23662264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sodium pentachlorophenolate | C6Cl5ONa | CID 23663539 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. osha.oregon.gov [osha.oregon.gov]
- 4. researchgate.net [researchgate.net]
- 5. tandfonline.com [tandfonline.com]
- 6. Uncouplers of oxidative phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Uncoupler - Wikipedia [en.wikipedia.org]
- 8. youtube.com [youtube.com]
- 9. courseware.cutm.ac.in [courseware.cutm.ac.in]

- To cite this document: BenchChem. [Application Notes and Protocols: Sodium Chlorophenolates as Wood Preservative Agents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7820729/docs#application-notes-and-protocols-sodium-chlorophenolates-as-wood-preservative-agents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.